

Application Notes and Protocols for CO₂ Removal Using Soda Lime

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Compound of Interest

Compound Name: Soda lime

Cat. No.: B591003

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Introduction

Soda lime is a versatile and effective absorbent for carbon dioxide (CO₂), widely utilized in various scientific and industrial applications. Its primary components are calcium hydroxide (Ca(OH)₂) and sodium hydroxide (NaOH), with a small amount of water essential for the chemical reaction.^[1] This document provides detailed application notes and experimental protocols for the setup and utilization of **soda lime** for CO₂ removal in a laboratory setting.

Principle of CO₂ Absorption

The removal of CO₂ by **soda lime** is a multi-step chemical process. Initially, carbon dioxide reacts with water to form carbonic acid. This is followed by a rapid neutralization reaction with sodium hydroxide to form sodium carbonate. Finally, the sodium carbonate reacts with calcium hydroxide to produce calcium carbonate, regenerating the sodium hydroxide in the process.^[2] The overall reaction is exothermic.^[1] The moisture content of the **soda lime** is crucial, as the initial reaction step requires water.^[1]

Key Applications in Research and Development

- Cell Culture: Maintaining a low CO₂ environment in incubators and bioreactors.

- **Controlled Atmosphere Experiments:** Creating specific gaseous environments for material testing or biological studies.
- **Gas Purification:** Removing CO₂ from gas streams to prevent interference with analytical instrumentation or chemical reactions.
- **Drug Stability Testing:** Protecting CO₂-sensitive compounds from degradation during storage and analysis.

Quantitative Data on Soda Lime Performance

The efficiency of CO₂ absorption by **soda lime** is influenced by several factors, including the composition of the **soda lime**, gas flow rate, CO₂ concentration, and humidity.^[3] The following tables summarize key performance data from various studies.

Parameter	Value	Source
CO ₂ Absorption Capacity	~19-30% of its weight	[1]
100 g of soda lime can absorb up to 26 L of CO ₂	[1]	
Typical Composition	Calcium Hydroxide (Ca(OH) ₂): ~70-90%	[1]
Water (H ₂ O): ~2-20%	[1]	
Sodium Hydroxide (NaOH): ~1-8%	[1]	
Potassium Hydroxide (KOH): ~0-1%	[1]	

Table 1: General Properties and Absorption Capacity of **Soda Lime**

Flow Rate (L/min)	Time to Soda Lime Failure (PICO ₂ > 7 mmHg)	Source
0.25	Significantly shorter than 1 L/min	[4]
1	Significantly shorter than 2 L/min	[4]
2	Significantly longer than 1 L/min	[4]

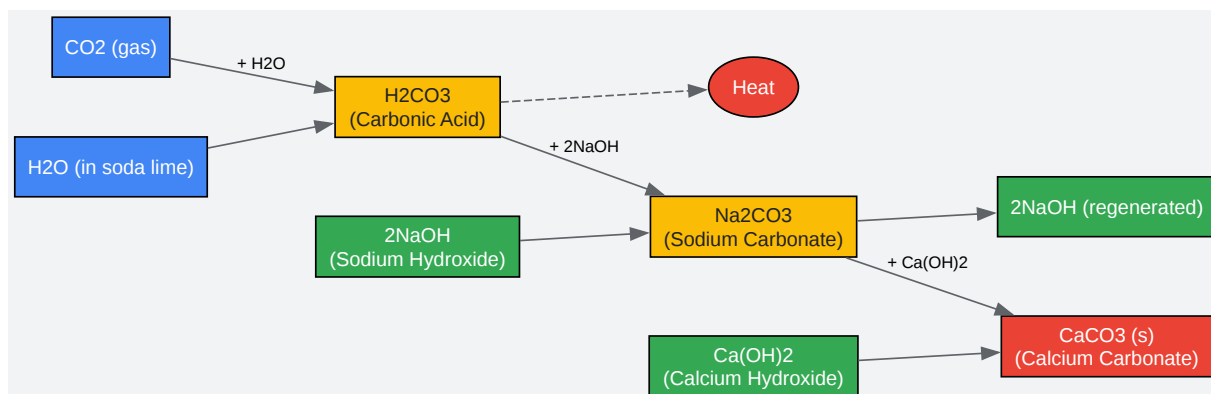
Table 2: Effect of Gas Flow Rate on **Soda Lime** Duration

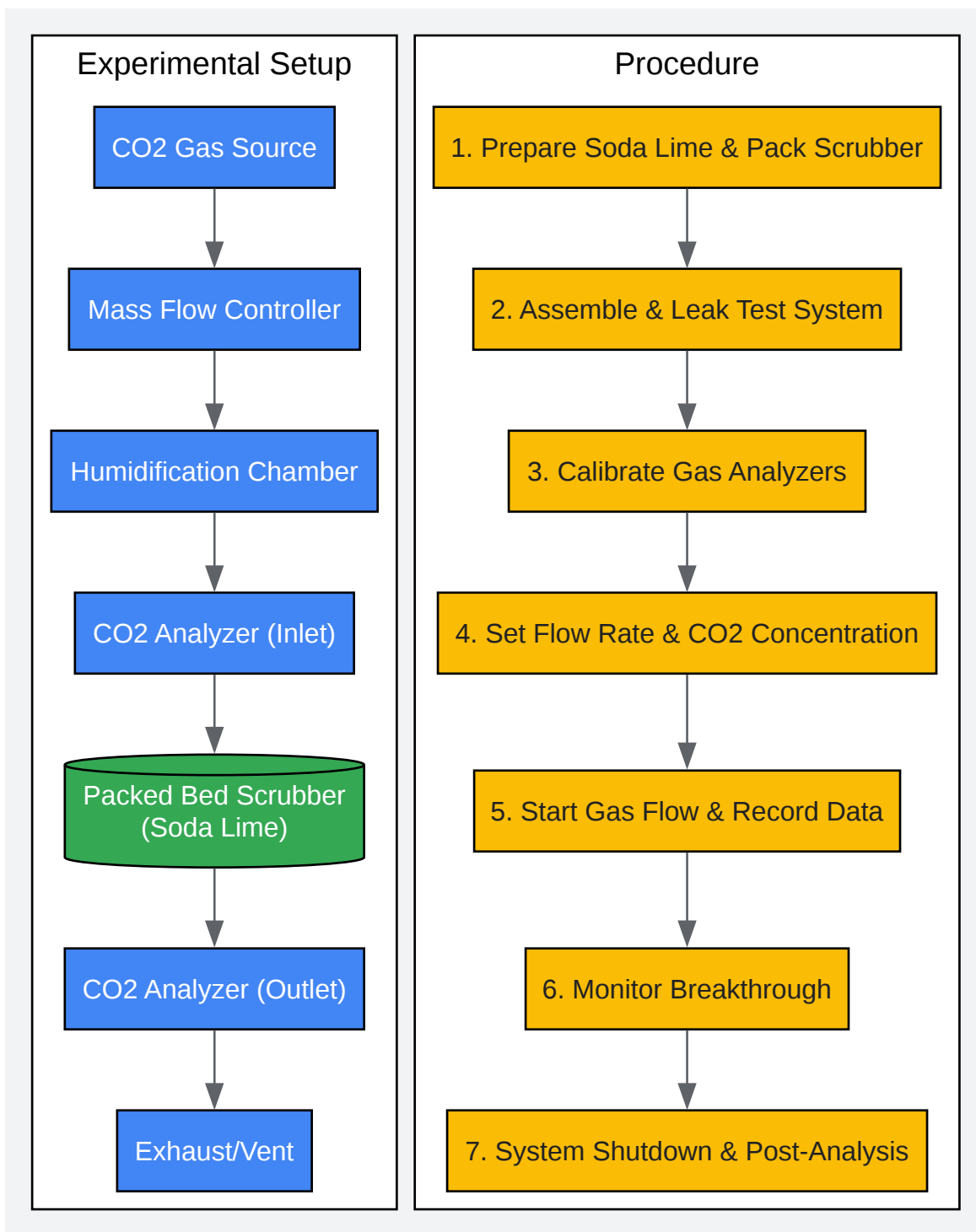
Relative Humidity (RH)	Effect on CO ₂ Uptake	Source
Low RH	Inhibits CO ₂ uptake	[5]
High RH	Facilitates CO ₂ uptake	[5]

Table 3: Influence of Relative Humidity on CO₂ Absorption

Signaling Pathways and Experimental Workflows

Chemical Reaction Pathway of CO₂ Absorption by Soda Lime





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